

Technical Support Center: GC-813CT Wear Characteristics

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	GC813	
Cat. No.:	B1192734	Get Quote

This technical support center provides researchers, scientists, and material engineers with comprehensive information regarding the wear characteristics and properties of GC-813CT, a tungsten carbide grade.

Frequently Asked Questions (FAQs)

What is GC-813CT?

GC-813CT is a premium, corrosion-resistant grade of tungsten carbide produced by General Carbide.[1][2][3] It features a multi-grain carbide matrix with a medium cobalt binder content, enhanced with tantalum carbide and chromium carbide.[1][2][3] This composition is designed to offer an excellent balance of wear resistance and impact resistance.[2]

What are the primary applications of GC-813CT?

Due to its unique properties, GC-813CT is typically used in applications such as lamination tooling, stamping punches, dies, and powder metal tooling.[1][2][3]

What is the role of the different components in GC-813CT?

- Tungsten Carbide (WC): Forms the hard, wear-resistant matrix. GC-813CT uses a mixed grain size of 1.0 and 4.5 microns.[3]
- Cobalt (Co): Acts as a binder, providing toughness and impact resistance.[2][3]



- Tantalum Carbide (TaC): Significantly improves resistance to galling, which is common when working with materials like cold-rolled or stainless steels. It also enhances thermal edge deformation resistance.[1][2][3]
- Chromium Carbide (Cr3C2): Provides corrosion resistance, particularly against binder leaching during processes like Electrical Discharge Machining (EDM). This also helps prevent latent corrosion on tool surfaces during storage.[1][2][3]

Troubleshooting Guide

Problem: Experiencing premature tool wear or failure.

- Is the correct material grade being used for the application? GC-813CT is designed for highwear applications with moderate impact. For applications with very heavy impact, a grade with higher binder content and toughness, such as GC-425CT, might be more suitable.[1]
- Is galling a contributing factor? The tantalum carbide in GC-813CT is specifically added to resist galling. If galling is still observed, it could be due to extreme pressures or temperatures.
- Could corrosion be weakening the tool? The chromium carbide additive in GC-813CT provides corrosion resistance. However, highly corrosive environments may still affect the material. A comparative corrosion test showed GC-813CT has improved corrosion resistance over straight WC-Co grades.[4]

Problem: Issues with Electrical Discharge Machining (EDM) of GC-813CT.

 Is binder leaching occurring? GC-813CT is formulated with chromium carbide to resist binder leaching during EDM.[1][2][3] If issues persist, machining parameters may need to be optimized.

Material Properties and Data Composition



Component	Percentage
Tungsten Carbide (Mixed)	86.5%
Cobalt	10.5%
Tantalum Carbide	2.0%
Other	1.0%
Source:[2][3]	

Physical and Mechanical Properties

Property	Value	ASTM Standard
Hardness, HRA	90.0 - 91.5	B294
Density, g/cc	14.17 - 14.37	B311
Average Transverse Rupture Strength, psi	460,000	B406
Typical Porosity	A02-B00-C00	B276
Coefficient of Thermal Expansion (RT-800°C), 10 ⁻⁶ / °C	5.87	-
Palmqvist Fracture Toughness, MN*m^(-3/2)	13	-
Source:[2][3][4]		

Experimental Protocols

A tribological study was conducted to evaluate the performance of GC-813CT in powder metallurgy (PM) compaction. The following outlines the general methodology:

Objective: To assess the frictional characteristics of die inserts made from various carbide grades, including GC-813CT.



Equipment: A specialized computerized press at the GKN-Europe Technology Center was used.

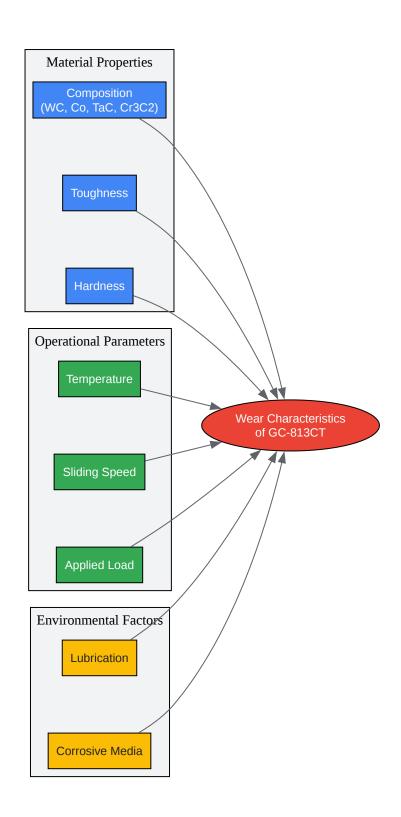
Procedure:

- Carbide inserts were fabricated from GC-813CT and other grades.
- These inserts were assembled into compaction dies.
- The dies were installed into the experimental press.
- Cylindrical bushings of lubricated iron-based powder were compacted in the die sets.
- Frictional forces, including ejection forces, were measured and recorded during the compaction process.

Results: The study found that PM molding tool sets equipped with die inserts made from GC-813CT (and GC-613CT) exhibited better tribological characteristics, including lower ejection forces and smaller frictional losses, compared to other grades.[4]

Visualizations

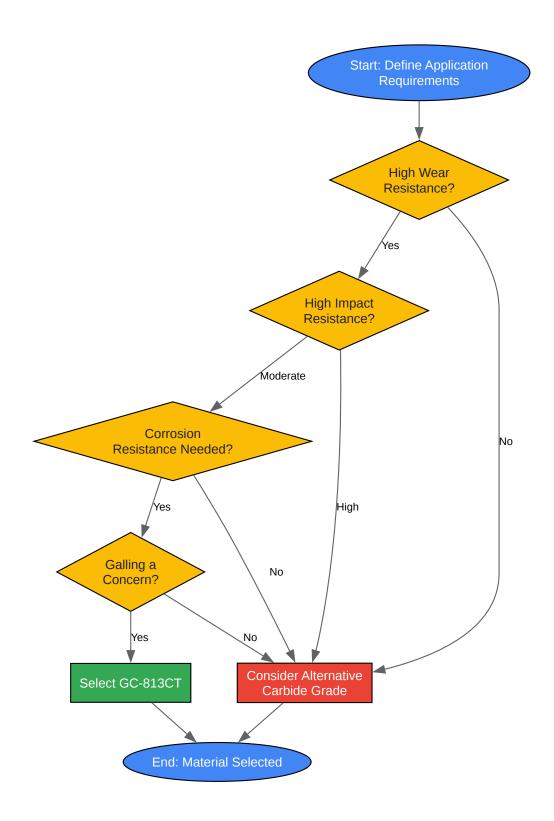




Click to download full resolution via product page

Caption: Factors influencing the wear characteristics of GC-813CT.





Click to download full resolution via product page

Caption: A workflow for selecting GC-813CT based on application needs.

Check Availability & Pricing

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. hub.generalcarbide.com [hub.generalcarbide.com]
- 2. generalcarbide.com [generalcarbide.com]
- 3. generalcarbide.com [generalcarbide.com]
- 4. scribd.com [scribd.com]
- To cite this document: BenchChem. [Technical Support Center: GC-813CT Wear Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1192734#wear-characteristics-of-gc-813ct]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com